

Perifosine dosing schedule 5-day-on 2-day-off

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Compound Focus: Perifosine

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Documented Perifosine Dosing Schedules

Context	Loading Dose	Maintenance Dose	Schedule & Cycle Details	Key Findings
Preclinical (Mouse Models) [1]	180 mg/kg (oral, single dose)	45 mg/kg (oral)	5-day-on/2-day-off ; Started on day 3 or 7 post-tumor inoculation.	Achieved significant survival prolongation and complete tumor regression in some orthotopic brain tumor models.
Clinical (Adult Solid Tumors) [2]	900 mg (oral, Day 1), 300 mg (Cycle 2+)	150 mg (oral, Days 2-21)	Daily dosing for 21 days, followed by 7 days off in a 28-day cycle.	Maximum Tolerated Dose (MTD) and Recommended Phase II Dose (RP2D); sustained plasma concentrations.
Clinical (Pediatric CNS/Solid Tumors) [3]	Varied by BSA	50 mg/m ² /day (RP2D)	Daily dosing; intermittent weekly schedules were also tested.	MTD was not defined; 50 mg/m ² /day was established as the Recommended Phase II Dose (RP2D).

Detailed Experimental Protocols

The following sections provide the methodologies used in the key studies referenced above, which you can adapt for your research.

Preclinical Protocol: Intracranial Orthotopic Brain Metastasis Models [1]

This study provides a direct example of the 5-day-on/2-day-off schedule in a therapeutic efficacy setting.

- **Animal Models:** Five-week-old male BALB/c nude mice.
- **Tumor Cell Lines:** DU 145 (prostate cancer, brain metastatic origin) and NCI-H1915 (large cell lung cancer, brain metastatic origin) cells.
- **Orthotopic Implantation:** Tumor cells were injected intracranially (freehand method) to establish brain metastases.
- **Perifosine Dosing:**
 - **Formulation:** Dissolved in physiological saline.
 - **Route:** Oral administration.
 - **Regimen:** A single **loading dose of 180 mg/kg**, followed by a **maintenance dose of 45 mg/kg** on a **5-day-on/2-day-off schedule**.
 - **Treatment Initiation:** Therapy began on day 3 or day 7 after tumor cell injection.
- **Efficacy Assessment:** The primary endpoint was survival. Mice were euthanized when moribund, and the percentage increase in life span (ILS) and median survival time (MST) were calculated.

Clinical Protocol: Phase I Study in Pediatric Patients [3]

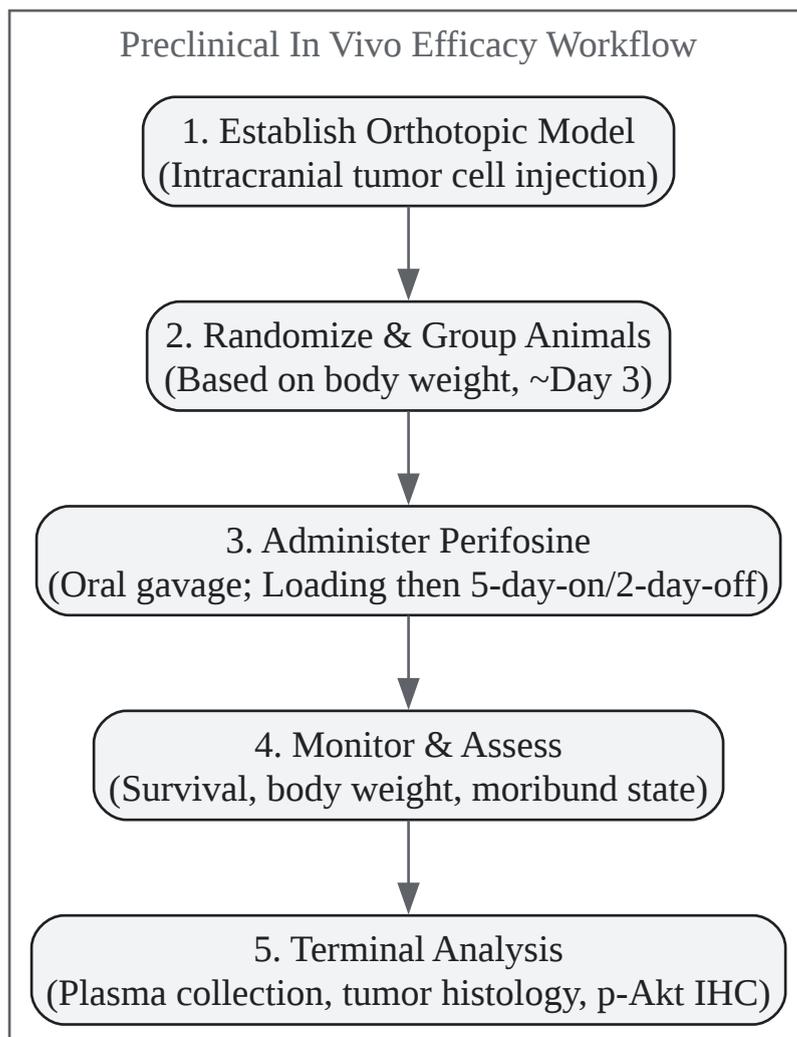
This phase I study offers a clinical protocol for single-agent **Perifosine**, though it uses a daily schedule.

- **Patient Population:** Children and young adults (≤ 21 years) with recurrent or refractory CNS or solid tumors.
- **Study Design:** Standard 3+3 open-label dose-escalation.
- **Perifosine Dosing:**
 - **Formulation:** 50 mg tablets.
 - **Dose Levels:** Five dose levels were tested, ranging from 25 to 125 mg/m²/day.
 - **Regimen:** A loading dose was administered on day 1, followed by maintenance doses given daily or less frequently (e.g., every 4 days) based on dose level and body surface area, leveraging the drug's long half-life.
 - **Cycle Duration:** 28-day cycles, continued until disease progression or unacceptable toxicity.
 - **Recommended Phase II Dose (RP2D):** 50 mg/m²/day.

- **Assessments:** Toxicity was graded using NCI CTCAE v3.0. Pharmacokinetic sampling and tumor imaging were performed to assess drug levels and efficacy.

Mechanism of Action & Experimental Workflow

The following diagrams illustrate **Perifosine**'s mechanism and a generalized experimental workflow based on the protocols.



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Key Application Notes for Researchers

- **Schedule Rationale:** The **5-day-on/2-day-off schedule** in mice was designed to efficiently deliver and maintain therapeutic drug levels at the tumor site [1]. In clinical trials, the long half-life of **Perifosine** (approximately 4 days) supports less frequent or pulsed dosing schedules [3].
- **Toxicity Management:** Gastrointestinal toxicity (nausea, diarrhea, vomiting) is common. Clinical protocols often employ **prophylactic anti-emetics** (e.g., 5HT3 blockers, dexamethasone) during loading doses [2] [4].
- **Combination Therapy Potential:** **Perifosine** has been studied in combination with other agents. For example, it has been combined with bortezomib and dexamethasone in multiple myeloma and with capecitabine in colorectal cancer, based on synergistic inhibition of signaling pathways [5].

I hope these detailed application notes and protocols provide a solid foundation for your research. Should you require further elaboration on any specific aspect, such as the pharmacodynamic assays used in these studies, please feel free to ask.

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